

Molecular structure and bonding in 1-Chloro-2,2-difluoropropane

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Compound of Interest

Compound Name: 1-Chloro-2,2-difluoropropane

CAS No.: 420-99-5

Cat. No.: B122421

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An In-Depth Technical Guide to the Molecular Structure and Bonding of 1-Chloro-2,2-difluoropropane

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive analysis of the molecular structure, bonding, and spectroscopic properties of **1-Chloro-2,2-difluoropropane** (HCFC-262ca). As a halogenated propane, its physicochemical properties are dictated by the complex interplay of its carbon backbone and the strong inductive and steric effects of its chlorine and fluorine substituents. This document elucidates the molecule's three-dimensional geometry, conformational preferences, and the nature of its covalent bonds. Furthermore, it details the characteristic spectroscopic signatures—particularly Nuclear Magnetic Resonance (^1H , ^{19}F , ^{13}C NMR), Infrared (IR), and Mass Spectrometry (MS)—that serve as the primary means of its identification and structural validation. This guide is intended to serve as an authoritative resource for scientists engaged in fields where precise molecular understanding is paramount.

Introduction and Chemical Identity

1-Chloro-2,2-difluoropropane is a halogenated hydrocarbon with the chemical formula $C_3H_5ClF_2$.^{[1][2]} It belongs to the hydrochlorofluorocarbon (HCFC) family of compounds. Understanding the precise arrangement of its atoms and the distribution of electron density within its bonds is fundamental to predicting its reactivity, intermolecular interactions, and utility in chemical synthesis or as a potential building block in drug development. The strong electronegativity of the fluorine and chlorine atoms significantly influences the molecule's properties, creating a unique electronic and steric environment compared to its non-halogenated propane analog.

Property	Value	Source
IUPAC Name	1-chloro-2,2-difluoropropane	^[1]
CAS Number	420-99-5	^{[1][2]}
Molecular Formula	$C_3H_5ClF_2$	^{[1][3]}
Molecular Weight	114.52 g/mol	^{[1][2][3]}
SMILES	<chem>CC(F)(F)CCl</chem>	^[3]
InChIKey	OOXYGJSMTMPTFW-UHFFFAOYSA-N	^{[1][3]}

Molecular Geometry and Conformational Analysis

The structural foundation of **1-Chloro-2,2-difluoropropane** is a three-carbon propane chain. The central carbon (C2) is geminally disubstituted with two fluorine atoms, while a terminal carbon (C1) is substituted with a chlorine atom. This arrangement leads to a chiral center at C2, but as the molecule is typically synthesized as a racemic mixture, this aspect is often not the primary focus unless specific stereoisomers are prepared.

Bond Parameters

The introduction of halogen atoms significantly alters the bond lengths and angles from those of an ideal sp^3 -hybridized carbon chain. The C-F and C-Cl bonds are highly polarized due to the high electronegativity of fluorine and chlorine. The C-F bonds are exceptionally strong and

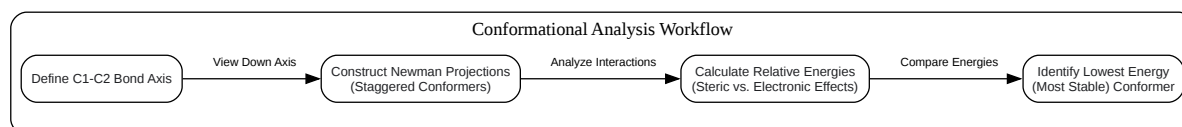
short, while the C-Cl bond is longer and weaker. The geminal difluoro group at C2 will sterically influence the surrounding bonds, likely causing a slight increase in the F-C2-F and F-C2-C bond angles from the ideal tetrahedral angle of 109.5° .

Conformational Preferences

Rotation around the C1-C2 single bond is the most critical conformational variable. Viewing the molecule down this bond axis (a Newman projection) reveals the relative positions of the chlorine atom on C1 and the methyl group and two fluorine atoms on C2. The staggered conformations are energetically favored over eclipsed conformations.

The stability of these conformers is governed by a balance of forces:

- **Steric Hindrance:** Repulsion between bulky groups (e.g., Cl and CH₃) favors conformations where these groups are far apart (anti-periplanar).
- **Gauche Effect:** In some fluorinated alkanes, a gauche conformation can be unexpectedly more stable than the anti conformation.^[4] This phenomenon is often attributed to stabilizing hyperconjugative interactions between a C-H or C-C bonding orbital and an adjacent C-F antibonding (σ^*) orbital.^[4] For **1-Chloro-2,2-difluoropropane**, the most stable conformer will be the one that best minimizes steric repulsions while maximizing any potential stabilizing electronic interactions.



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Caption: Workflow for determining the most stable conformer.

Electronic Structure and Chemical Bonding

The defining feature of **1-Chloro-2,2-difluoropropane**'s electronic structure is the severe polarization of its covalent bonds due to the halogen substituents.

- **Inductive Effect:** Fluorine is the most electronegative element, and chlorine is also highly electronegative. They exert a strong electron-withdrawing inductive effect (-I effect), pulling electron density away from the carbon atoms they are attached to. This effect propagates down the carbon chain, making the C1 and C2 carbons electron-deficient (electrophilic).
- **Bond Polarity:**
 - **C-F Bonds:** Highly polar, with a significant partial negative charge (δ^-) on the fluorine atoms and a partial positive charge (δ^+) on the C2 carbon.
 - **C-Cl Bond:** Also polar, with a δ^- on the chlorine atom and a δ^+ on the C1 carbon. The polarity is less pronounced than that of the C-F bond.
- **Molecular Dipole Moment:** Due to the asymmetrical arrangement of these polar bonds, the molecule possesses a significant net molecular dipole moment. The magnitude and direction of this dipole are dependent on the molecule's preferred conformation.

Spectroscopic Characterization: The Experimental Validation

Spectroscopic methods provide the definitive "fingerprint" of **1-Chloro-2,2-difluoropropane**, allowing for its unambiguous identification and structural confirmation. Fluorine-19 NMR is a particularly powerful tool for analyzing fluorinated compounds due to the 100% natural abundance and high sensitivity of the ^{19}F nucleus.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the cornerstone for the structural elucidation of organic molecules, including fluorinated compounds.[\[8\]](#)

NMR Data for 1-Chloro-2,2-difluoropropane

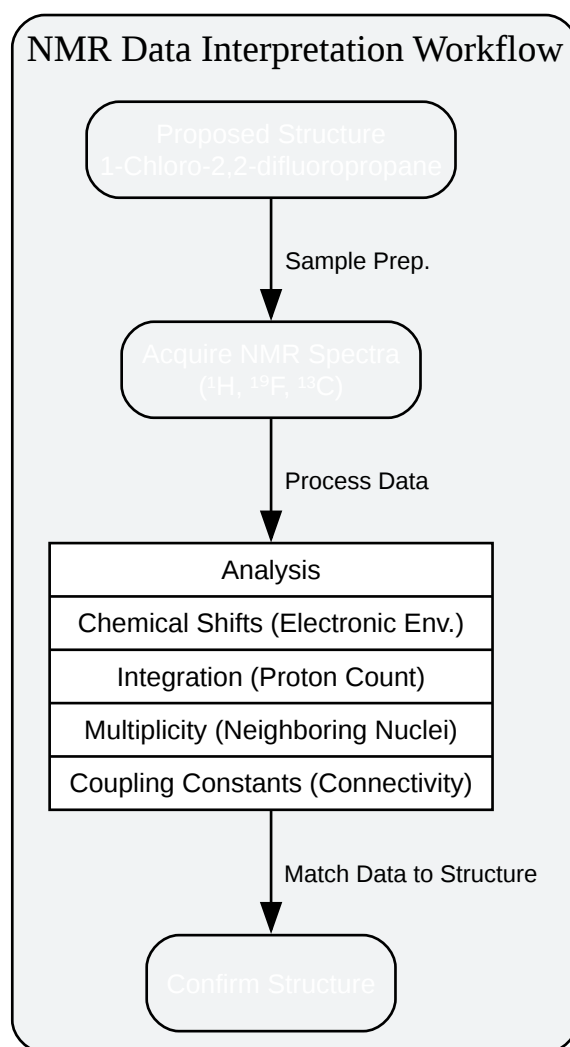
¹H NMR
Chemical Shift (δ , ppm): 3.66 (CH₂Cl), 1.76 (CH₃)
Multiplicity: Triplet (CH₂Cl), Triplet (CH₃)
Coupling Constants (J): J(H,F) = 11.41 Hz (for CH₂Cl), J(H,F) = 17.92 Hz (for CH₃)^[9]

¹⁹F NMR
Chemical Shift (δ , ppm): -94.90 (CF₂)
Multiplicity: Quartet of Triplets (CF₂)
Coupling Constants (J): J(F,H) = 17.92 Hz (coupling to CH₃), J(F,H) = 11.41 Hz (coupling to CH₂Cl)^[9]

¹³C NMR
Predicted Chemical Shifts (δ , ppm): ~125 (CF₂, quartet), ~50 (CH₂Cl, triplet), ~20 (CH₃, triplet).
Note: Exact values require experimental measurement or high-level computation.
Multiplicity arises from C-F coupling.

Interpretation of NMR Data:

- ¹H NMR: Two distinct signals are observed. The downfield signal at 3.66 ppm corresponds to the two protons of the chloromethyl (-CH₂Cl) group, which are deshielded by the adjacent chlorine and the two fluorine atoms. The upfield signal at 1.76 ppm corresponds to the three protons of the methyl (-CH₃) group. Both signals appear as triplets due to coupling with the two equivalent fluorine atoms on C2 (n+1 rule does not apply for heteronuclear coupling; rather, it's a doublet of doublets that looks like a triplet if the coupling constants are similar, or more accurately, a triplet from coupling to two equivalent nuclei).^[9]
- ¹⁹F NMR: A single signal is expected for the two chemically equivalent fluorine atoms. This signal is significantly shifted and its multiplicity is complex. It is split into a quartet by the three adjacent methyl protons and further split into a triplet by the two chloromethyl protons.^[9]



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Caption: Logical workflow for structural elucidation using NMR.

Protocol: Acquiring High-Resolution NMR Spectra

- **Sample Preparation:** Dissolve ~5-10 mg of **1-Chloro-2,2-difluoropropane** in ~0.6 mL of a deuterated solvent (e.g., CDCl₃) in a standard 5 mm NMR tube. Add a small amount of an internal standard (e.g., TMS for ¹H and ¹³C NMR) if precise chemical shift referencing is required.
- **Instrument Setup:** Place the sample in a high-field NMR spectrometer (e.g., 400 MHz or higher). Tune and shim the instrument for optimal magnetic field homogeneity.

- **^1H NMR Acquisition:** Acquire a standard one-dimensional proton spectrum. Ensure adequate spectral width to cover all expected signals. Process the data (Fourier transform, phase correction, baseline correction) and integrate the signals.
- **^{19}F NMR Acquisition:** Switch the spectrometer probe to the fluorine channel. Acquire a proton-coupled ^{19}F spectrum. The large chemical shift range of fluorine NMR must be accounted for in the experimental setup.[\[7\]](#)
- **^{13}C NMR Acquisition:** Acquire a proton-decoupled ^{13}C spectrum. Techniques like DEPT can be used to differentiate between CH_3 , CH_2 , CH , and quaternary carbons. For observing C-F coupling, a proton-decoupled but fluorine-coupled spectrum can be acquired.
- **Data Analysis:** Correlate the chemical shifts, integrations, multiplicities, and coupling constants from all spectra to assemble and confirm the molecular structure.

Vibrational Spectroscopy (IR & Raman)

Infrared (IR) and Raman spectroscopies probe the vibrational modes of the molecule. Specific functional groups absorb IR radiation at characteristic frequencies, providing structural information.

- **C-H Stretching:** Expected in the $2900\text{-}3000\text{ cm}^{-1}$ region.
- **C-H Bending:** Expected in the $1350\text{-}1470\text{ cm}^{-1}$ region.[\[10\]](#)
- **C-F Stretching:** Strong, characteristic absorptions are expected in the $1000\text{-}1400\text{ cm}^{-1}$ region. The geminal difluoro group will likely show intense, distinct bands.
- **C-Cl Stretching:** A moderate to strong absorption is expected in the $600\text{-}800\text{ cm}^{-1}$ region.
- **C-C Stretching:** Weaker absorptions are expected in the $800\text{-}1200\text{ cm}^{-1}$ region.[\[10\]](#)

Analysis of the complete vibrational spectrum can provide conformational information, as different conformers may have slightly different vibrational frequencies.[\[11\]](#)

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule.

- **Molecular Ion (M^+):** The molecular ion peak would be observed at m/z 114 (for ^{35}Cl) and 116 (for ^{37}Cl) in an approximate 3:1 ratio, characteristic of a monochlorinated compound.
- **Fragmentation:** Common fragmentation pathways would include the loss of a chlorine atom ($[M-\text{Cl}]^+$ at m/z 79), the loss of a methyl group ($[M-\text{CH}_3]^+$ at m/z 99), and cleavage of the C1-C2 bond, leading to characteristic fragments that help confirm the connectivity.

Conclusion

The molecular architecture of **1-Chloro-2,2-difluoropropane** is a testament to the profound influence of halogen substitution on the structure and properties of a simple alkane. The strong inductive effects of the chlorine and fluorine atoms create a highly polarized electronic environment, which in turn governs the molecule's geometry, conformational energetics, and spectroscopic behavior. A multi-technique spectroscopic approach, anchored by ^1H and ^{19}F NMR, provides an unambiguous method for its structural verification. This detailed understanding is indispensable for any researcher or scientist utilizing this compound in complex chemical systems.

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